

In-depth Technical Guide: 2-Prenyl-1-naphthol (CAS 16274-34-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Prenyl-1-naphthol

Cat. No.: B176975

[Get Quote](#)

To the Valued Researchers, Scientists, and Drug Development Professionals,


This document serves as a technical guide on the natural compound **2-Prenyl-1-naphthol**. Following a comprehensive review of publicly available scientific literature and patent databases, it is evident that detailed experimental data on this specific molecule is exceptionally limited. While the compound is known and commercially available, in-depth studies regarding its biological activity, mechanisms of action, and associated experimental protocols are not present in the accessible scientific domain.

This guide will therefore summarize the currently available information and highlight the significant knowledge gaps, positioning this compound as an area ripe for novel research.

Chemical Identity and Properties

2-Prenyl-1-naphthol, also known as 2-(3-methylbut-2-enyl)naphthalen-1-ol, is a natural product identified as a constituent of *Catalpa ovata*.^{[1][2]} It belongs to the class of prenylated naphthols, which are characterized by a naphthalene core with a hydroxyl group and a prenyl side chain.

Table 1: Physicochemical Properties of **2-Prenyl-1-naphthol**

Property	Value	Source
CAS Number	16274-34-3	[1]
Molecular Formula	C ₁₅ H ₁₆ O	[1]
Molecular Weight	212.29 g/mol	[1]
Chemical Structure	 Chemical Structure of 2-Prenyl-1-naphthol	MedChemExpress
Natural Source	Catalpa ovata	[2]

Synthesis

Detailed, peer-reviewed synthetic protocols specifically for **2-Prenyl-1-naphthol** are not readily available in the scientific literature. General methods for the prenylation of naphthols exist and could theoretically be adapted for its synthesis. These methods typically involve the reaction of 1-naphthol with a prenylating agent, such as prenyl bromide, in the presence of a suitable base and solvent. The regioselectivity of the prenylation (i.e., addition to the carbon at position 2) would be a critical parameter to control.

Biological Activity and Mechanism of Action

A thorough search of scientific databases reveals a significant absence of studies detailing the biological activity of **2-Prenyl-1-naphthol**. While extracts of *Catalpa ovata* have been investigated for various pharmacological properties, the specific contribution of **2-Prenyl-1-naphthol** to these activities has not been elucidated.

Consequently, there is no quantitative data (e.g., IC₅₀, EC₅₀, K_i values) to present, nor are there any described mechanisms of action or associated signaling pathways.

Experimental Protocols

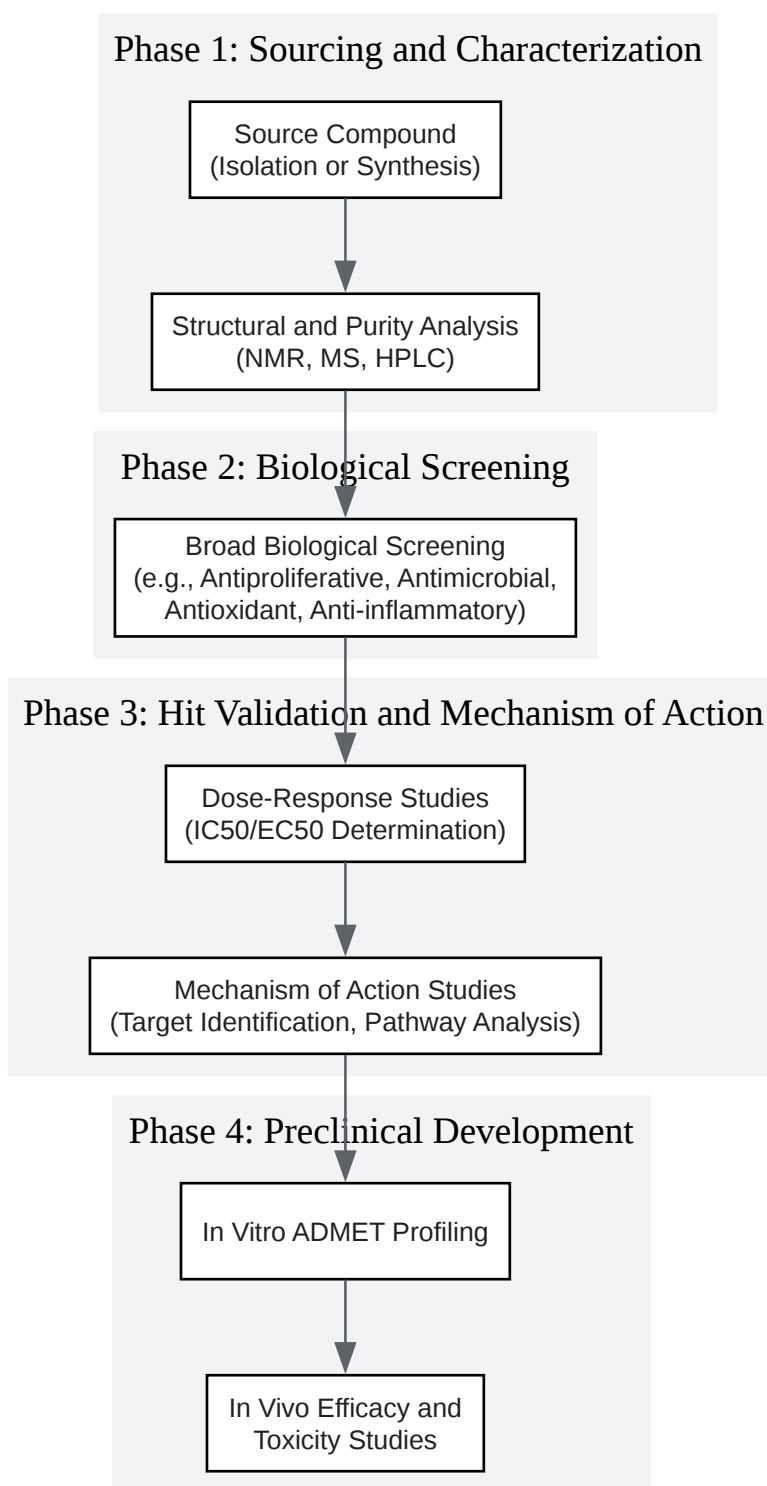
Given the lack of published research on the biological effects of **2-Prenyl-1-naphthol**, no specific experimental protocols can be provided. For researchers interested in investigating this compound, standard assays relevant to their field of interest would need to be developed and optimized. This could include, but is not limited to:

- Cytotoxicity assays: (e.g., MTT, LDH release) to assess effects on cell viability in various cell lines.
- Enzyme inhibition assays: to screen for activity against specific molecular targets.
- Receptor binding assays: to determine affinity for various receptors.
- Gene expression analysis: (e.g., qPCR, Western blot) to investigate effects on cellular signaling pathways.

Research Opportunities and Future Directions

The current lack of data on **2-Prenyl-1-naphthol** presents a unique opportunity for original research. The structural similarity to other biologically active naphthol derivatives suggests that this compound may possess interesting pharmacological properties.

A logical workflow for future investigation is proposed below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 2-Prenyl-1-naphthol (CAS 16274-34-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b176975#2-prenyl-1-naphthol-cas-number-16274-34-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com